

An In-depth Technical Guide to the Physical Properties of 4-Vinylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinylbenzoic acid

Cat. No.: B014748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Vinylbenzoic acid** (4-VBA). The information is curated for professionals in research and development, with a focus on data accuracy and experimental reproducibility.

Core Physical and Chemical Properties

4-Vinylbenzoic acid, also known as 4-carboxystyrene, is an organic compound that serves as a versatile monomer in the synthesis of various polymers and is an intermediate in the production of pharmaceuticals and agrochemicals.^{[1][2]} Its structure consists of a vinyl group and a carboxylic acid group attached to a benzene ring.^[2]

Table 1: General and Physical Properties of **4-Vinylbenzoic Acid**

Property	Value	Citations
Molecular Formula	C ₉ H ₈ O ₂	[1][3][4]
Molecular Weight	148.16 g/mol	[3][4][5]
CAS Number	1075-49-6	[3][4][6]
Appearance	Almost white to beige powder/crystalline solid	[7][8]
Melting Point	141-144 °C	[1][4][9]
Boiling Point	228.74 °C (estimate)	[1][7]
Density	1.30 g/cm ³	[1][10]
pKa	4.24 ± 0.10 (Predicted)	[1][7]
Solubility	Soluble in dichloromethane and methanol.	[1][4][7]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of **4-Vinylbenzoic acid**.

Table 2: Spectroscopic Data for **4-Vinylbenzoic Acid**

Spectrum Type	Key Peaks / Chemical Shifts (ppm)	Citations
^1H NMR	~12 ppm (singlet, 1H, COOH), 6.5-8.5 ppm (multiplet, 4H, aromatic), 4.6-5.5 ppm (multiplet, 3H, vinyl)	[11][12]
^{13}C NMR	Data available in spectral databases.	[3]
IR Spectroscopy	Data available in spectral databases.	[3][6]
Mass Spectrometry	Molecular Ion (m/z): 148	[3]
Raman Spectroscopy	Data available in spectral databases.	[3]

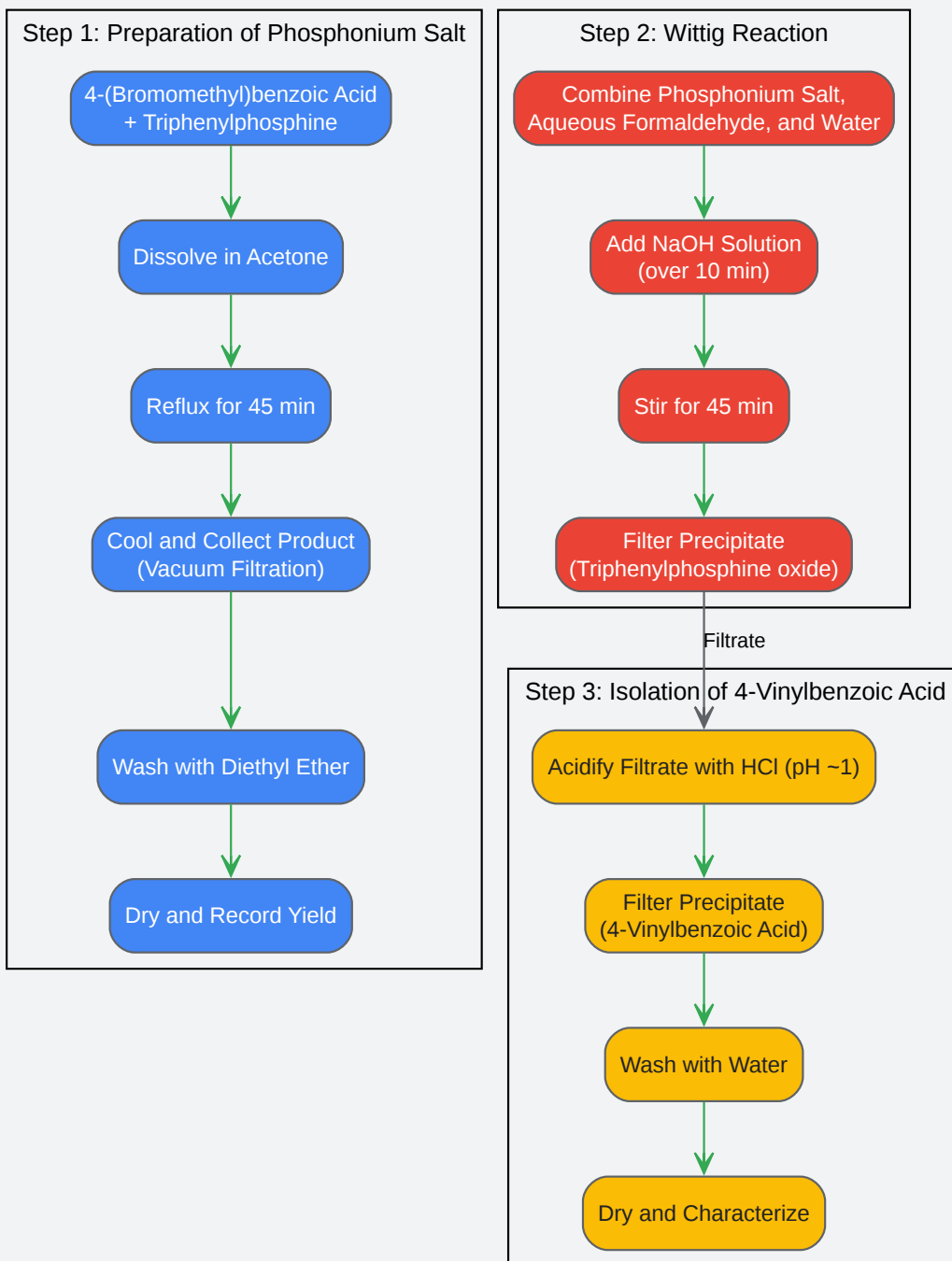
Experimental Protocols

The following sections detail the methodologies for key experiments related to the synthesis and characterization of **4-Vinylbenzoic acid**.

4-Vinylbenzoic acid can be synthesized using a Wittig reaction in an aqueous medium.[13][14] This process involves two primary stages: the preparation of a phosphonium salt followed by the reaction with an aldehyde.[15][16]

Experimental Workflow for Synthesis of **4-Vinylbenzoic Acid**

Synthesis of 4-Vinylbenzoic Acid via Wittig Reaction



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Vinylbenzoic acid**.

Protocol:

- Part 1: Preparation of 4-Carboxybenzyltriphenylphosphonium Bromide
 - In a 100 mL round-bottom flask, combine 4-(bromomethyl)benzoic acid (20 mmol) and triphenylphosphine (20 mmol).[\[15\]](#)
 - Add 60 mL of acetone and equip the flask with a reflux condenser.[\[15\]](#)
 - Heat the mixture to reflux for 45 minutes.[\[15\]](#)
 - After cooling the mixture, collect the resulting solid product by vacuum filtration.[\[15\]](#)
 - Wash the solid with diethyl ether (2 x 20 mL) and allow it to dry.[\[15\]](#)
- Part 2: Preparation of **4-Vinylbenzoic Acid**
 - In a 250 mL Erlenmeyer flask, combine the 4-carboxybenzyltriphenylphosphonium bromide from the previous step (8 mmol), 32 mL of aqueous formaldehyde (37%), and 15 mL of water.[\[15\]](#)
 - Stir the mixture vigorously.[\[16\]](#)
 - Over a period of 10 minutes, add a solution of NaOH (62.5 mmol) in 15 mL of water.[\[15\]](#)
 - Continue stirring for an additional 45 minutes.[\[15\]](#)
 - Filter the precipitate (triphenylphosphine oxide) using vacuum filtration and wash it with approximately 100 mL of water.[\[15\]](#)
 - Slowly acidify the combined filtrate and washings with concentrated hydrochloric acid until the pH is approximately 1.[\[15\]](#)
 - Collect the resulting precipitate, which is **4-Vinylbenzoic acid**, by vacuum filtration.[\[15\]](#)

The melting point is a key indicator of a compound's purity.[\[17\]](#) Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.[\[17\]](#)

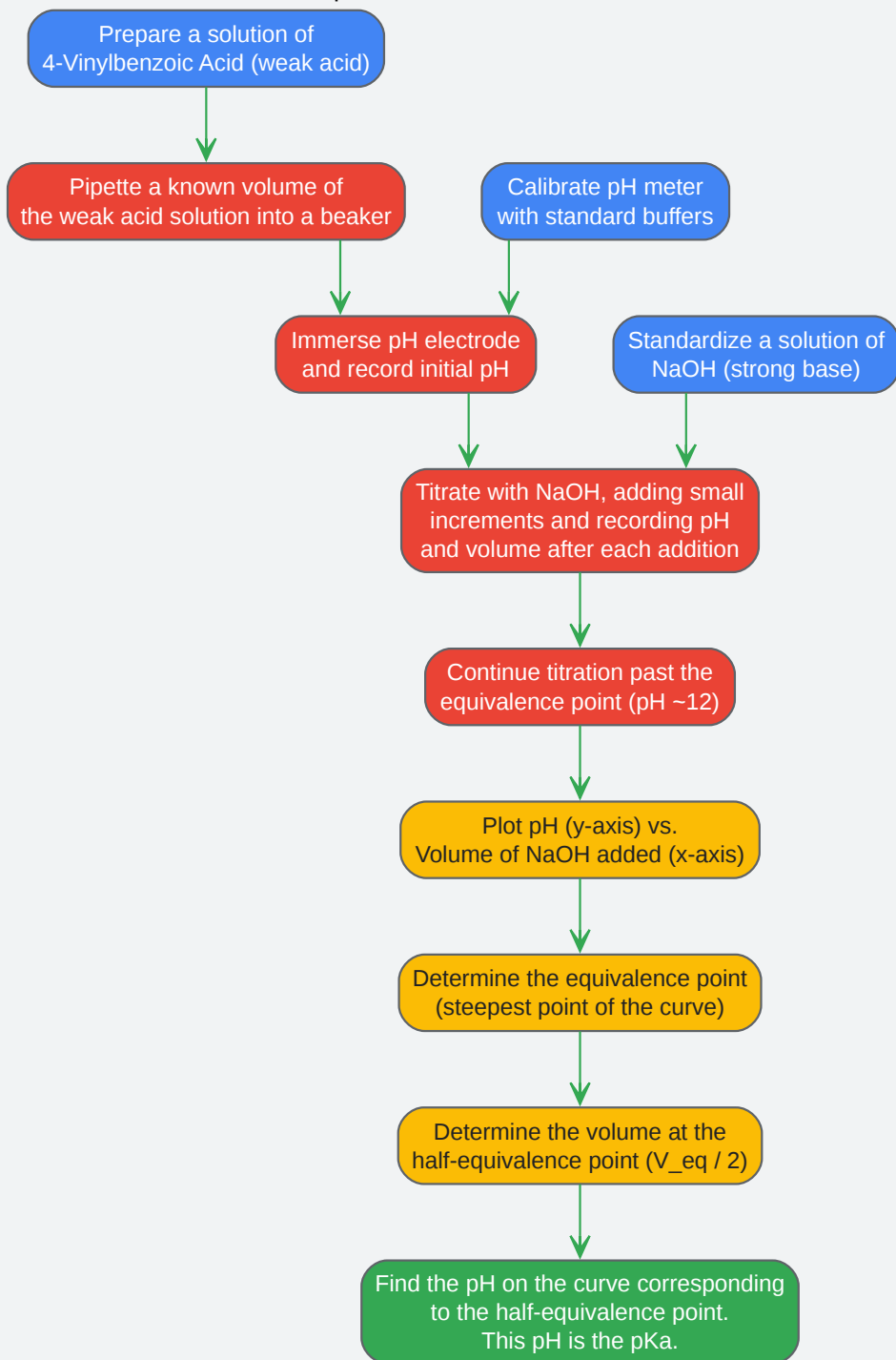
Protocol (Capillary Method):

- Ensure the **4-Vinylbenzoic acid** sample is dry and finely powdered.[\[18\]](#)
- Pack a small amount of the sample into a capillary tube, to a height of about 3 mm.[\[19\]](#)
- Place the capillary tube into a melting point apparatus (e.g., a Mel-Temp or Fisher-Johns apparatus).[\[17\]](#)[\[19\]](#)
- Heat the sample rapidly to determine an approximate melting point.[\[17\]](#)
- Allow the apparatus to cool, then repeat the measurement with a fresh sample, heating slowly (approximately 2°C per minute) as the temperature approaches the approximate melting point.[\[17\]](#)
- Record the temperature at which the solid first begins to melt and the temperature at which it becomes completely liquid. This range is the melting point.[\[17\]](#)

The pKa of a weak acid can be determined experimentally by titration with a strong base and monitoring the pH.[\[20\]](#)[\[21\]](#)

Experimental Workflow for pKa Determination

Workflow for pKa Determination of a Weak Acid

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Vinylbenzoic acid CAS#: 1075-49-6 [m.chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. 4-Vinylbenzoic acid | C₉H₈O₂ | CID 14098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. usbio.net [usbio.net]
- 5. 4-Vinylbenzoic acid 97 1075-49-6 [sigmaaldrich.com]
- 6. 4-Vinylbenzoic acid [webbook.nist.gov]
- 7. 4-Vinylbenzoic acid price,buy 4-Vinylbenzoic acid - chemicalbook [chemicalbook.com]
- 8. 4-vinylbenzoic acid [chembk.com]
- 9. 4-ビニル安息香酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. merckmillipore.com [merckmillipore.com]
- 11. brainly.com [brainly.com]
- 12. 4-Vinylbenzoic acid(1075-49-6) 1H NMR spectrum [chemicalbook.com]
- 13. scribd.com [scribd.com]
- 14. youtube.com [youtube.com]
- 15. books.rsc.org [books.rsc.org]
- 16. Synthesis of 4 vinylbenzoic acid using the Wittig reaction The Wittig rea.. [askfilo.com]
- 17. chem.ucalgary.ca [chem.ucalgary.ca]
- 18. westlab.com [westlab.com]
- 19. Determination of Melting Point [wiredchemist.com]
- 20. scribd.com [scribd.com]
- 21. Pka value of weak acid experiment by titrations method | PPTX [slideshare.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Vinylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b014748#physical-properties-of-4-vinylbenzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com